

# Midaglizole Hydrochloride Sesquihydrate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Midaglizole

Cat. No.: B1196117

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## Introduction

**Midaglizole**, chemically known as 2-[2-(4,5-dihydro-1H-imidazol-2-yl)-1-phenylethyl]pyridine dihydrochloride sesquihydrate, is a novel pharmacological agent that has been investigated for its potential as an oral hypoglycemic drug. Its primary mechanism of action is as a selective alpha-2 adrenoceptor antagonist. This technical guide provides a comprehensive overview of the known properties of **midaglizole** hydrochloride sesquihydrate, including its physicochemical characteristics, mechanism of action, pharmacological effects, and relevant experimental methodologies.

## Physicochemical Properties

Quantitative physicochemical data for **midaglizole** hydrochloride sesquihydrate is not widely available in publicly accessible literature. The following tables summarize the available information and highlight areas where data is currently unavailable.

Property	Value
Chemical Name	2-[2-(4,5-dihydro-1H-imidazol-2-yl)-1-phenylethyl]pyridine dihydrochloride sesquihydrate
Molecular Formula	C <sub>16</sub> H <sub>17</sub> N <sub>3</sub> · 2HCl · 1.5H <sub>2</sub> O
Molecular Weight	Data not available
Melting Point	Data not available
pKa	Data not available

Solubility	Value
Water	Data not available
Ethanol	Data not available
DMSO	Data not available
Other Solvents	Data not available

Stability	Conditions	Observations
pH	Data not available	Data not available
Temperature	Data not available	Data not available
Light	Data not available	Data not available

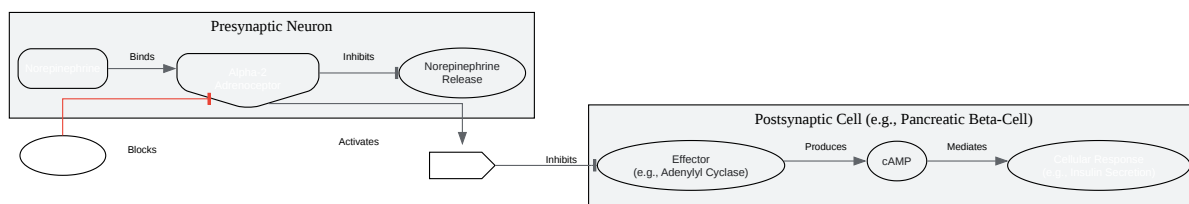
## Mechanism of Action

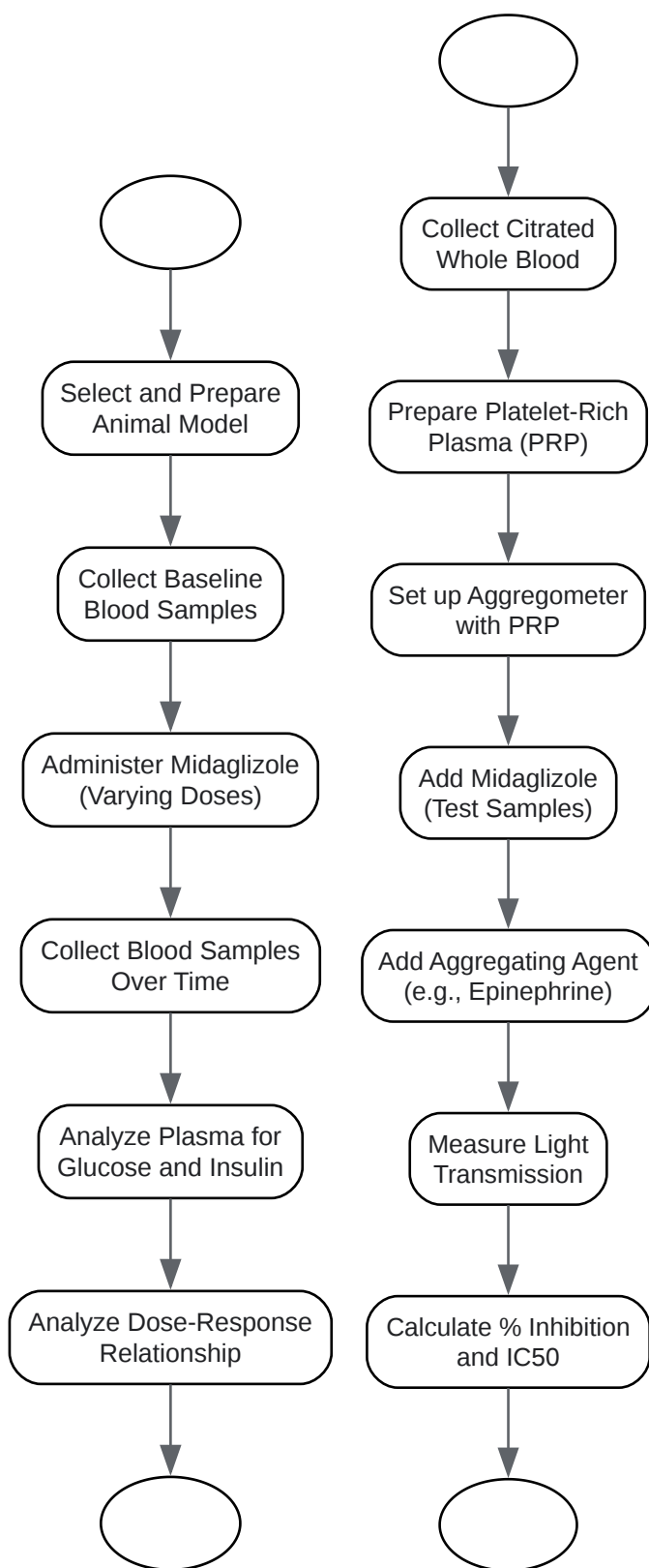
**Midaglizole** functions as a selective antagonist of alpha-2 adrenergic receptors. These receptors are a key component of the sympathetic nervous system and are involved in regulating the release of various neurotransmitters and hormones. By blocking these receptors, **midaglizole** interferes with the normal feedback mechanisms that control the release of norepinephrine and other signaling molecules. This antagonism is particularly relevant in the

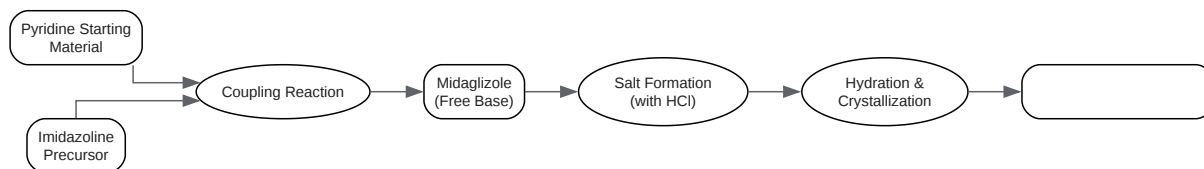
pancreas and platelets, where it modulates insulin secretion and platelet aggregation, respectively.

## Signaling Pathway of Alpha-2 Adrenoceptor Antagonism

The following diagram illustrates the general signaling pathway affected by the antagonism of alpha-2 adrenoceptors.







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